

# Technical Support Center: Refinement of Dmac-trz Synthesis for Higher Purity

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## Compound of Interest

Compound Name: *Dmac-trz*

Cat. No.: *B8819295*

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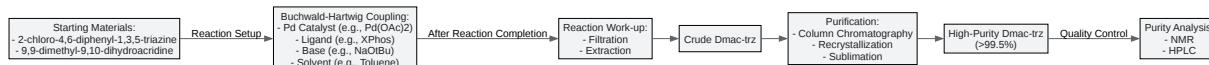
For Researchers, Scientists, and Drug Development Professionals

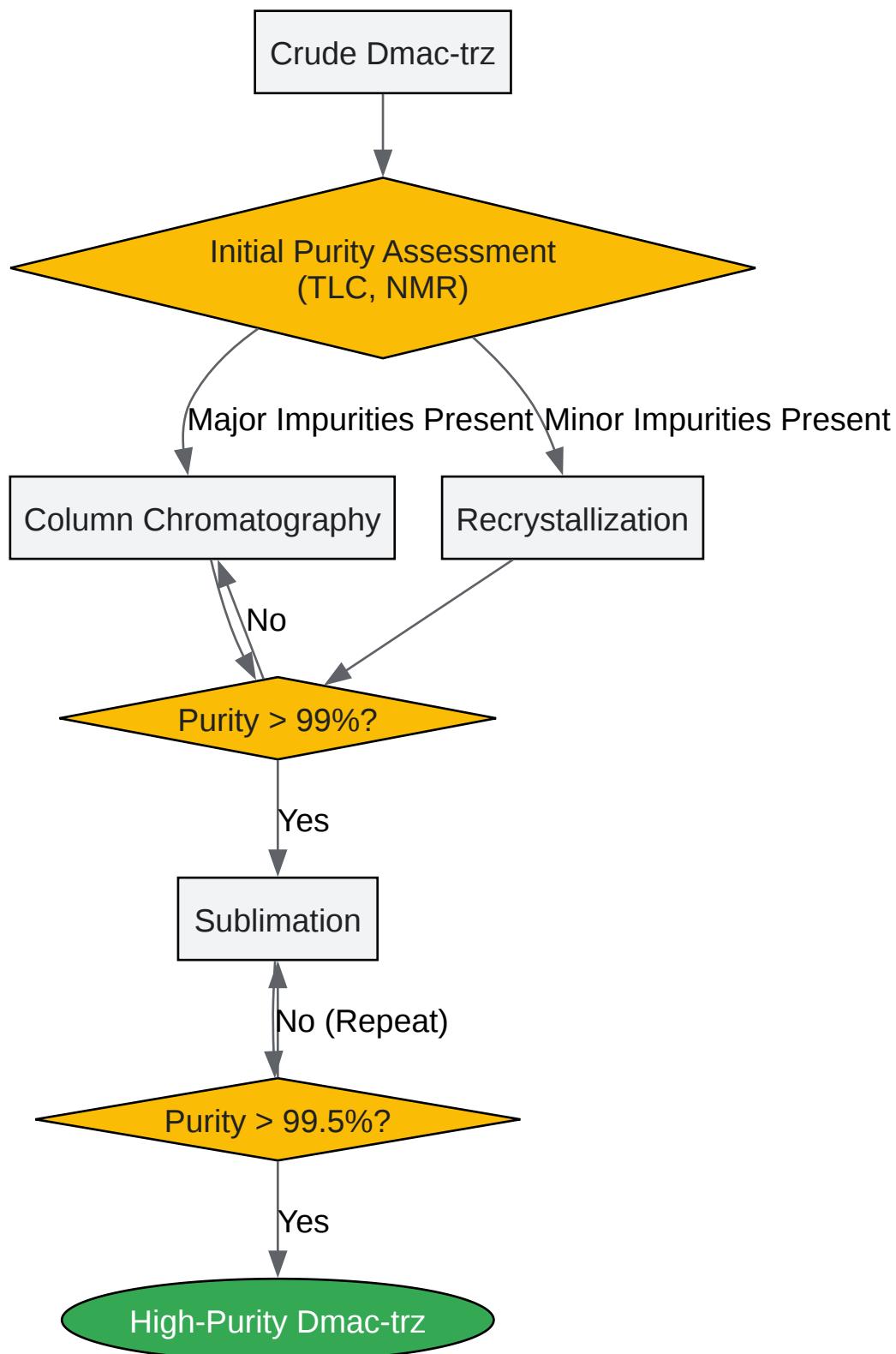
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address specific issues encountered during the synthesis and purification of 10-(4-(4,6-diphenyl-1,3,5-triazin-2-yl)phenyl)-9,9-dimethyl-9,10-dihydroacridine (**Dmac-trz**). Our goal is to enable researchers to achieve higher purity of this critical thermally activated delayed fluorescence (TADF) emitter.

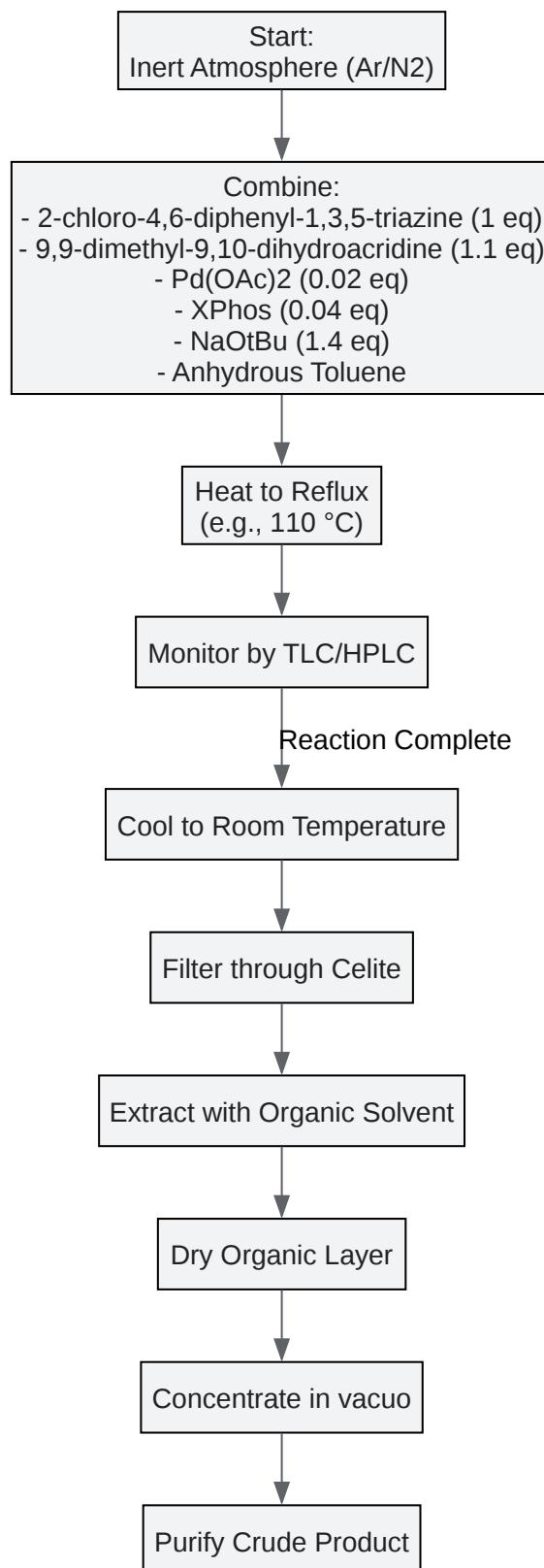
## I. Synthesis of Dmac-trz: Troubleshooting Guide

The synthesis of **Dmac-trz** is typically achieved through a palladium-catalyzed Buchwald-Hartwig cross-coupling reaction between 2-chloro-4,6-diphenyl-1,3,5-triazine and 9,9-dimethyl-9,10-dihydroacridine.<sup>[1][2]</sup> This section addresses common problems encountered during this synthesis.

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## References

- 1. Improved Procedures for the Synthesis of 9,9-Disubstituted 9,10-Dihydroacridines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Derivatives of Pyridazine with Phenoxazine and 9,9-Dimethyl-9,10-dihydroacridine Donor Moieties Exhibiting Thermally Activated Delayed Fluorescence - PMC [pmc.ncbi.nlm.nih.gov]
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